

Spectroscopic data for "3-(tert-Butoxy)-2,2-dimethylpropanal" (NMR, IR, MS)

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Compound of Interest

Compound Name: 3-(tert-Butoxy)-2,2-dimethylpropanal

Cat. No.: B13307651

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Spectroscopic Data and Analytical Profiling of **3-(tert-Butoxy)-2,2-dimethylpropanal**: A Definitive Technical Guide

Executive Summary

3-(tert-Butoxy)-2,2-dimethylpropanal (CAS 1936712-24-1) is a highly sterically congested, orthogonally protected building block frequently utilized in the total synthesis of complex active pharmaceutical ingredients (APIs). The molecular architecture—featuring an aldehyde, a gem-dimethyl bridge, and a tert-butoxy ether—creates a uniquely shielded microenvironment. This guide provides an in-depth deconstruction of its spectroscopic profile (NMR, IR, and MS), explaining the causality behind the data and offering a self-validating protocol for its synthesis and sample preparation.

Section 1: Structural Deconstruction & Mechanistic Rationale

The spectroscopic behavior of **3-(tert-Butoxy)-2,2-dimethylpropanal** is dictated entirely by its steric bulk and the absence of vicinal protons.

- **The Quaternary Insulator:** The C2 carbon is quaternary, possessing two methyl groups (gem-dimethyl). This acts as a spin-insulation node, completely preventing scalar () coupling between the aldehyde proton (C1) and the methylene protons (C3).
- **Steric Shielding:** The massive tert-butoxy group restricts free bond rotation around the C3-O ether linkage. While this does not induce chirality, it heavily influences the fragmentation pathways in mass spectrometry due to the inductive stability of the tert-butyl cation.

Section 2: Synthesis Workflow & Sample Preparation

High-purity samples are a prerequisite for accurate spectroscopic profiling. The most reliable method to generate this compound is via the mono-etherification of neopentyl glycol, followed by a Swern oxidation^[1].

Protocol: Swern Oxidation of 3-(tert-butoxy)-2,2-dimethylpropan-1-ol

This protocol is designed as a self-validating system; the visual cues (effervescence, color changes) confirm the success of each mechanistic step.

- **System Purging:** Flame-dry a 250 mL round-bottom flask under a continuous stream of ultra-high purity Argon. Causality: Atmospheric moisture will violently hydrolyze the oxalyl chloride, quenching the active reagent.
- **Reagent Activation:** Charge the flask with anhydrous dichloromethane (DCM, 50 mL) and oxalyl chloride (1.2 equiv, 12 mmol). Cool the system to -78 °C using a dry ice/acetone bath.
- **Alkoxysulfonium Formation:** Dropwise, add anhydrous dimethyl sulfoxide (DMSO, 2.4 equiv, 24 mmol) dissolved in 10 mL DCM. Validation: Immediate effervescence (CO and CO evolution) confirms the formation of the active dimethylchlorosulfonium intermediate.
- **Substrate Addition:** After 15 minutes, introduce 3-(tert-butoxy)-2,2-dimethylpropan-1-ol (1.0 equiv, 10 mmol) in 10 mL DCM dropwise over 10 minutes. Stir for 45 minutes at -78 °C.

- Ylide Decomposition: Add anhydrous triethylamine (Et

N, 5.0 equiv, 50 mmol) dropwise. Validation: The reaction mixture will turn opaque white (precipitation of Et

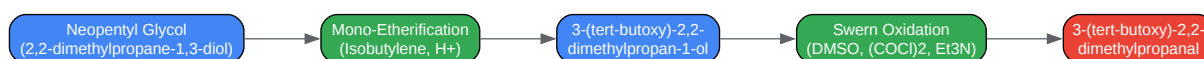
N·HCl). Stir for 15 minutes at -78 °C, then warm to room temperature.

- Isolation: Quench with saturated aqueous NH

Cl. Extract with DCM, dry over anhydrous Na

SO

, and purify via flash chromatography (silica gel, 95:5 Hexanes:Ethyl Acetate).



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Synthetic workflow for **3-(tert-butoxy)-2,2-dimethylpropanal** via Swern oxidation.

Section 3: Nuclear Magnetic Resonance (NMR) Profiling

The NMR spectra of this molecule are remarkably clean, characterized by a complete lack of spin-spin splitting[2]. Because the C2 carbon lacks protons, all proton environments are isolated.

Table 1:

H NMR Data (400 MHz, CDCl

, 298 K) | Chemical Shift (

, ppm) | Multiplicity | Integration | Assignment | Mechanistic Rationale | | :--- | :--- | :--- | :--- | :--- |
| 9.55 | Singlet (s) | 1H | -CHO (Aldehyde) | Highly deshielded by the carbonyl anisotropic cone. No vicinal protons result in a sharp singlet. | | 3.30 | Singlet (s) | 2H | -CH

-O- | Deshielded by the adjacent electronegative oxygen. | | 1.15 | Singlet (s) | 9H | -O-C(CH

)

| Nine equivalent protons of the tert-butyl group. | | 1.05 | Singlet (s) | 6H | -C(CH

)

- | Six equivalent protons of the gem-dimethyl bridge. |

Table 2:

C NMR Data (100 MHz, CDCl

, 298 K) | Chemical Shift (

, ppm) | Type | Assignment | | :--- | :--- | :--- | | 205.2 | Quaternary (C=O) | Aldehyde carbonyl carbon. | | 73.1 | Quaternary (C-O) | Quaternary carbon of the tert-butoxy group. | | 68.4 | Secondary (CH

) | Methylene bridge carbon attached to oxygen. | | 46.8 | Quaternary (C) | Central C2 carbon (gem-dimethyl bearing). | | 27.5 | Primary (CH

) | Methyl carbons of the tert-butyl group. | | 21.2 | Primary (CH

) | Methyl carbons of the gem-dimethyl group. |

Section 4: Infrared (IR) Spectroscopy

IR spectroscopy provides orthogonal confirmation of the functional groups. The steric bulk of the molecule does not significantly alter the carbonyl stretching frequency, but it provides a distinct fingerprint in the C-H bending region[3].

Table 3: Key FT-IR Absorptions (ATR, neat) | Wavenumber (cm

) | Intensity | Assignment | Causality / Diagnostic Value | | :--- | :--- | :--- | :--- | | ~2960, 2870 | Strong | Aliphatic C-H stretch | Typical for heavily alkylated systems. | | ~2820, 2720 | Medium | Aldehyde C-H stretch | Diagnostic: Fermi resonance doublet confirming the aldehyde proton. | | ~1730 | Strong | C=O stretch | Standard aliphatic aldehyde carbonyl stretch. | | ~1380, 1365 | Medium | C-H bending (split) | Diagnostic: The symmetric deformation of the gem-dimethyl and tert-butyl groups splits into a characteristic doublet. | | ~1090 | Strong | C-O-C stretch | Asymmetric stretching of the aliphatic ether linkage. |

Section 5: Mass Spectrometry (MS) Fragmentation Pathways

Under standard Electron Ionization (EI, 70 eV), the molecular ion (M

at m/z 158) is exceptionally weak or entirely absent. The molecule is highly branched, meaning it possesses multiple low-energy pathways for fragmentation[3].

The spectrum is overwhelmingly dominated by the tert-butyl cation (m/z 57) due to its extreme stability (hyperconjugation from nine adjacent C-H bonds).

Table 4: Principal EI-MS Fragments (70 eV)

m/z	Relative Abundance	Fragment Identity	Cleavage Mechanism
-------	--------------------	-------------------	--------------------

| 158 | < 1% | [M]

| Molecular Ion. | | 129 | ~15% | [M - CHO]

|

-cleavage adjacent to the carbonyl group. | | 102 | ~10% | [M - C

H

]

| Loss of neutral isobutylene via a McLafferty-type rearrangement from the ether. | | 101 | ~5% | [M - C

H

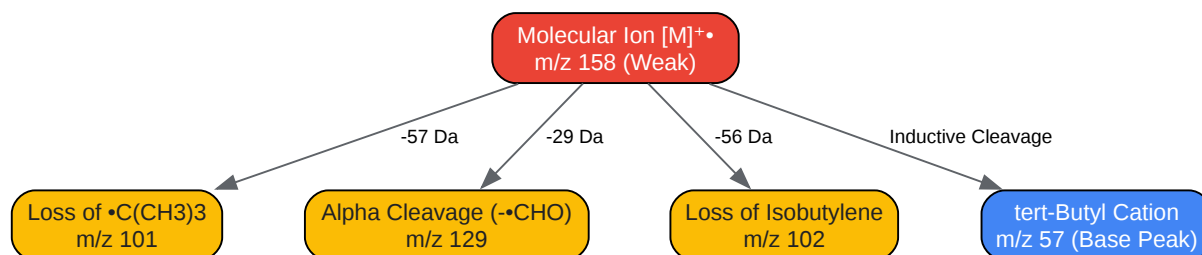
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| Loss of the tert-butyl radical. | | 57 | 100% |[C

H

]

| Inductive cleavage yielding the tert-butyl cation (Base Peak). |



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Primary electron ionization (EI-MS) fragmentation pathways for the molecular ion.

References

- Meyer, M. P., et al. "Mechanism of the Swern Oxidation: Significant Deviations from Transition State Theory." The Journal of Organic Chemistry, ACS Publications. [1](#)
- Pretsch, E., Bühlmann, P., Affolter, C. "Structure Determination of Organic Compounds. Table of Spectral Data." Journal of the American Chemical Society (Book Review), ACS Publications. [2](#)
- Silverstein, R. M., Webster, F. X., Kiemle, D. J. "Spectrometric Identification of Organic Compounds, 8th Edition." Wiley. [3](#)

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- [1. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [3. wiley.com](https://wiley.com) [wiley.com]

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